

Application Notes and Protocols for DBCO-C2-PEG4-Amine Conjugation to Proteins

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Compound of Interest

Compound Name: DBCO-C2-PEG4-amine

Cat. No.: B8104286

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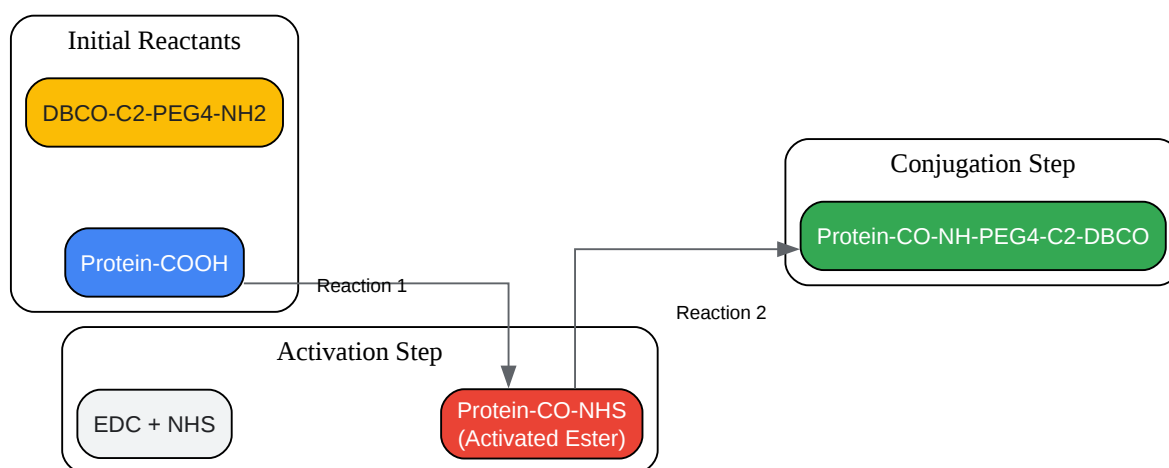
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the conjugation of **DBCO-C2-PEG4-amine** to proteins. This method facilitates the introduction of a dibenzocyclooctyne (DBCO) moiety onto a protein, enabling its subsequent reaction with azide-containing molecules via Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), a cornerstone of copper-free click chemistry.

The protocol described herein utilizes a two-step process involving the activation of carboxyl groups (aspartic and glutamic acid residues) on the protein surface using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS). The activated protein is then reacted with the primary amine of **DBCO-C2-PEG4-amine** to form a stable amide bond.

Experimental Workflow

The overall experimental workflow for the conjugation of **DBCO-C2-PEG4-amine** to a protein is depicted below.



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